

# Application of High-Resolution Mass Spectrometry for Ergovalinine Identification

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## Compound of Interest

Compound Name: Ergovalinine

Cat. No.: B15184027

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## Introduction

**Ergovalinine**, an epimer of ergovaline, is a significant ergot alkaloid produced by endophytic fungi, particularly *Epichloë coenophiala*, which commonly infects tall fescue grass (*Festuca arundinacea*). Ingestion of contaminated forage can lead to fescue toxicosis in livestock, characterized by vasoconstriction, reduced feed intake, weight loss, and reproductive issues. Accurate identification and quantification of **ergovalinine** are crucial for diagnosing and managing this condition, as well as for ensuring the safety of animal feed. High-resolution mass spectrometry (HRMS) coupled with liquid chromatography (LC) has emerged as a powerful analytical tool for the sensitive and specific determination of **ergovalinine** in complex biological matrices. This application note provides a detailed protocol for the identification and quantification of **ergovalinine** using LC-HRMS, targeted at researchers, scientists, and drug development professionals.

## Experimental Protocols

### Sample Preparation

a) Extraction from Tall Fescue (Seed and Straw) using QuEChERS Method

The Quick, Easy, Cheap, Effective, Rugged, and Safe (QuEChERS) method provides an efficient extraction of **ergovalinine** from plant matrices.<sup>[1]</sup>

- Homogenization: Grind dried tall fescue samples to a fine powder.

- Extraction:
  - Weigh 1.0 g of the homogenized sample into a 50 mL centrifuge tube.
  - Add 10 mL of an extraction solvent composed of 2.1 mM ammonium carbonate and acetonitrile in a 50:50 (v/v) ratio.[2]
  - Vortex the tube for 1 minute to ensure thorough mixing.
- Salting Out:
  - Add 4 g of anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) and 1 g of sodium chloride ( $\text{NaCl}$ ) to the tube.
  - Immediately cap and shake vigorously for 1 minute.
- Centrifugation: Centrifuge the tube at 4000 rpm for 10 minutes.
- Supernatant Collection: Transfer the upper acetonitrile layer to a clean tube.
- Evaporation: Evaporate the extract to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitution: Reconstitute the dried extract in 1 mL of methanol for LC-HRMS analysis.

#### b) Extraction from Animal Serum using Solid-Phase Extraction (SPE)

Solid-phase extraction is a reliable method for cleaning up and concentrating **ergovalinine** from complex biological fluids like serum.[3]

- Sample Pre-treatment: To 1.5 mL of horse serum, add an internal standard and vortex.[3]
- SPE Cartridge Conditioning: Condition an Oasis HLB SPE cartridge (or equivalent) with 3 mL of methanol followed by 3 mL of water.
- Sample Loading: Load the pre-treated serum sample onto the conditioned SPE cartridge.
- Washing: Wash the cartridge with 3 mL of 5% methanol in water to remove interferences.
- Elution: Elute the analytes with 3 mL of methanol.

- Evaporation: Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitution: Reconstitute the dried extract in 500 µL of the initial mobile phase for LC-HRMS analysis.

## Liquid Chromatography-High-Resolution Mass Spectrometry (LC-HRMS) Analysis

### a) Liquid Chromatography Parameters

Chromatographic separation is essential to resolve **ergovalinine** from its isomers and other matrix components.

- Column: A C18 reversed-phase column (e.g., 100 x 2.1 mm, 1.7 µm particle size) is recommended.[\[3\]](#)
- Mobile Phase A: Water with 0.1% formic acid or an ammonium formate buffer.[\[3\]](#)
- Mobile Phase B: Acetonitrile with 0.1% formic acid.[\[3\]](#)
- Gradient Elution: A typical gradient starts with a low percentage of mobile phase B, which is gradually increased to elute the analytes. A run time of 25 minutes is often sufficient for good separation.[\[3\]](#)
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5-10 µL.
- Column Temperature: 40°C.

### b) High-Resolution Mass Spectrometry Parameters

HRMS provides the mass accuracy and resolution required for confident identification and quantification. The following parameters are for a Q-Exactive Orbitrap mass spectrometer but can be adapted for other HRMS instruments.

- Ionization Mode: Positive Electrospray Ionization (ESI+).[\[3\]](#)

- Capillary Voltage: 3.5 kV.
- Sheath Gas Flow Rate: 40 arbitrary units.
- Auxiliary Gas Flow Rate: 10 arbitrary units.
- Capillary Temperature: 320°C.
- Full Scan MS Resolution: 70,000.
- Full Scan MS AGC Target: 3e6.
- Full Scan MS Mass Range: m/z 150-1000.
- dd-MS2 (Data-Dependent MS2) Resolution: 17,500.
- dd-MS2 AGC Target: 1e5.
- Normalized Collision Energy (NCE): 35 (with stepped NCE of 10).

#### **Ergovalinine** Identification:

**Ergovalinine** is identified based on its accurate mass, retention time, and fragmentation pattern. The protonated molecule  $[M+H]^+$  of **ergovalinine** has a theoretical m/z of 534.2656. Key fragment ions for confirmation include m/z 223 and 208, which correspond to the lysergic acid and demethylated lysergic acid moieties, respectively.

## Quantitative Data

The following tables summarize typical quantitative data obtained from the analysis of **ergovalinine** in feed and tall fescue samples.

Table 1: Accuracy and Precision for **Ergovalinine** Determination in Animal Feed.

Analyte	Spiked Concentration (ng/g)	Mean Recovery (%)	RSD (%)
Ergovalinine	10	95.2	8.5
50	98.7	6.2	
100	101.5	4.8	

Adapted from data presented for ergot alkaloids in swine and dairy feeds.

Table 2: Intra-day and Inter-day Variability of **Ergovalinine** Quantification in Tall Fescue.

Concentration (µg/mL)	Intra-day Precision (RSD, %)	Inter-day Precision (RSD, %)	Accuracy (%)
0.5	4.2	5.8	97.5
2.5	3.1	4.5	102.1
5.0	2.5	3.9	99.8

Based on HPLC assay data for ergovaline in plant extract.[\[2\]](#)

Table 3: **Ergovalinine** Concentrations in Different Tall Fescue Genotypes.

Genotype	Mean Ergovalinine Concentration (µg/g DM)
FaKa	3.48
FaKb	2.95
FaKc	2.50
FaEa	0.24

Values for ergovaline include its isomer **ergovalinine**.[\[2\]](#)

## Visualizations

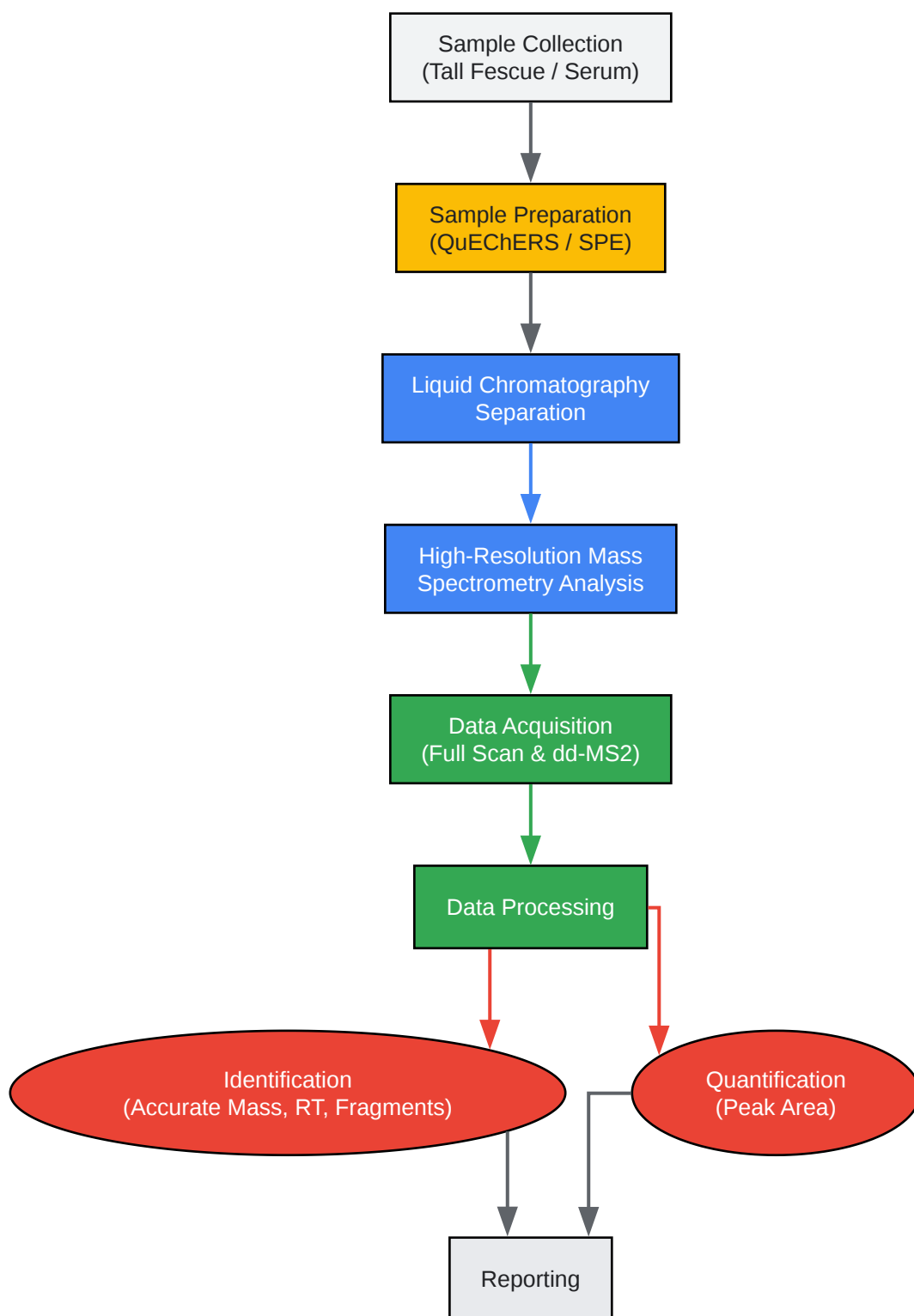
### Signaling Pathway of Ergovalinine-Induced Vasoconstriction



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Caption: **Ergovalinine**-induced vasoconstriction signaling pathway.

### Experimental Workflow for Ergovalinine Identification



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Caption: Experimental workflow for **ergovalinine** identification.

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## References

- 1. Analysis of Ergot Alkaloids - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Quantification of ergovaline using HPLC and mass spectrometry in Iranian Neotyphodium infected tall fescue - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Development and validation of an ultrahigh performance liquid chromatography-high resolution tandem mass spectrometry assay for nine toxic alkaloids from endophyte-infected pasture grasses in horse serum [agris.fao.org]
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